

Application Notes and Protocols for Intraperitoneal Injection of Tomentosin in Mice

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Compound of Interest

Compound Name: Tomentosin

Cat. No.: B1222141

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Introduction

Tomentosin, a sesquiterpene lactone isolated from various plants of the Asteraceae family, has demonstrated significant anti-inflammatory and anti-cancer properties in preclinical studies. [1] Its therapeutic potential is attributed to its ability to modulate key cellular signaling pathways involved in apoptosis, cell cycle regulation, and inflammation. [1][2][3][4] This document provides a detailed protocol for the preparation and intraperitoneal (IP) administration of **Tomentosin** in mice, intended to facilitate further in vivo research into its pharmacological effects.

Mechanism of Action of Tomentosin

Tomentosin exerts its biological effects through multiple mechanisms. In the context of cancer, it has been shown to induce apoptosis (programmed cell death) by activating caspase cascades and disrupting the mitochondrial membrane potential. [1][2][4] It can also arrest the cell cycle at the G2/M phase, thereby inhibiting tumor cell proliferation. [2] Furthermore, **Tomentosin** has been found to suppress the NF- κ B signaling pathway, a key regulator of inflammation, which contributes to its anti-inflammatory and potential anti-cancer activities. [1][4][5]

Experimental Protocols

Preparation of Tomentosin for Intraperitoneal Injection

Materials:

- **Tomentosin** (powder form)
- Tween 80
- Sterile physiological saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sterile syringe filters (0.22 µm)
- Sterile syringes and needles

Procedure:

- **Vehicle Preparation:** Prepare a stock solution of the vehicle. One study successfully used Tween 80 for intraperitoneal administration of **Tomentosin** in mice. The concentration of Tween 80 should be kept low to minimize potential toxicity. A common practice is to prepare a stock solution of Tween 80 in sterile physiological saline. For example, a 10% Tween 80 stock can be prepared, which is then further diluted.
- **Tomentosin Formulation:**
 - Weigh the required amount of **Tomentosin** powder based on the desired final concentration and the total volume to be prepared.
 - In a sterile microcentrifuge tube, add a small amount of Tween 80 to the **Tomentosin** powder to create a paste.
 - Gradually add sterile physiological saline to the paste while vortexing to ensure complete dissolution and a homogenous suspension.

- The final concentration of Tween 80 in the injection solution should be minimized. For example, if a final injection volume of 0.2 mL is used, the amount of Tween 80 should be a small fraction of this.
- Sterilization:
 - Once the **Tomentosin** is fully dissolved/suspended, sterilize the solution by passing it through a 0.22 µm sterile syringe filter into a sterile vial.
- Storage:
 - Prepare the formulation fresh on the day of injection. If short-term storage is necessary, protect the solution from light and store at 4°C. The stability of **Tomentosin** in this formulation should be empirically determined.

Intraperitoneal Injection Protocol in Mice

This protocol is based on established guidelines for IP injections in mice.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Materials:

- Prepared sterile **Tomentosin** solution
- Mouse restrainer or appropriate manual restraint technique
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)
- 70% ethanol or other suitable skin disinfectant
- Sharps container

Procedure:

- Animal Restraint:
 - Properly restrain the mouse to expose the abdomen. This can be achieved manually by securing the scruff of the neck and the base of the tail, or by using a commercial restraint

device. The animal should be held in a supine position with its head tilted slightly downwards.

- Injection Site Identification:
 - The recommended injection site is the lower right quadrant of the abdomen.^{[6][7][8]} This location helps to avoid puncturing the cecum (located on the left side) and the urinary bladder.
- Disinfection:
 - Swab the injection site with 70% ethanol.
- Needle Insertion:
 - Insert the needle, with the bevel facing up, at a 15-20 degree angle to the abdominal wall.
 - Gently advance the needle through the skin and the peritoneal wall. A slight "pop" may be felt as the needle enters the peritoneal cavity.
- Aspiration:
 - Before injecting, gently pull back on the plunger to ensure that the needle has not entered a blood vessel (no blood in the syringe hub) or an organ (no yellowish or brownish fluid). If any fluid is aspirated, withdraw the needle and reinject at a different site with a fresh needle and syringe.
- Injection:
 - Slowly inject the **Tomentosin** solution into the peritoneal cavity. The maximum recommended injection volume for mice is 10 mL/kg of body weight.^{[6][9]}
- Needle Withdrawal:
 - Withdraw the needle swiftly and apply gentle pressure to the injection site for a few seconds if any bleeding occurs.
- Post-Injection Monitoring:

- Return the mouse to its cage and monitor for any adverse reactions, such as signs of pain, distress, or abdominal complications.[\[6\]](#)

Data Presentation

The following tables summarize key quantitative data for the use of **Tomentosin** in mice.

Table 1: Recommended Dosing of **Tomentosin** in Rodents

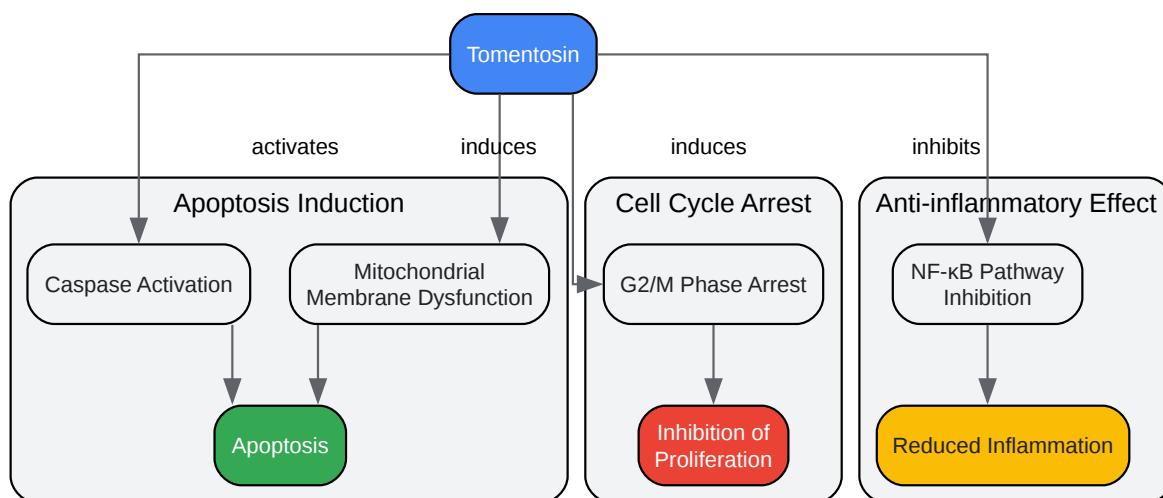
Species	Dosage Range (mg/kg)	Route of Administration	Study Context	Reference
Mouse	20 and 25	Intraperitoneal	Acute Lung Injury	[5]
Mouse	25, 50, and 100	Intraperitoneal	Ehrlich Ascites Tumor	
Rat	25 and 50	Not specified	Neuroinflammation	[1]

Table 2: Key Parameters for Intraperitoneal Injection in Mice

Parameter	Recommendation	Reference(s)
Needle Gauge	25-27 G	[6] [9]
Maximum Injection Volume	< 10 mL/kg	[6] [9]
Injection Site	Lower right abdominal quadrant	[6] [7] [8]
Needle Insertion Angle	15-20 degrees	

Visualizations

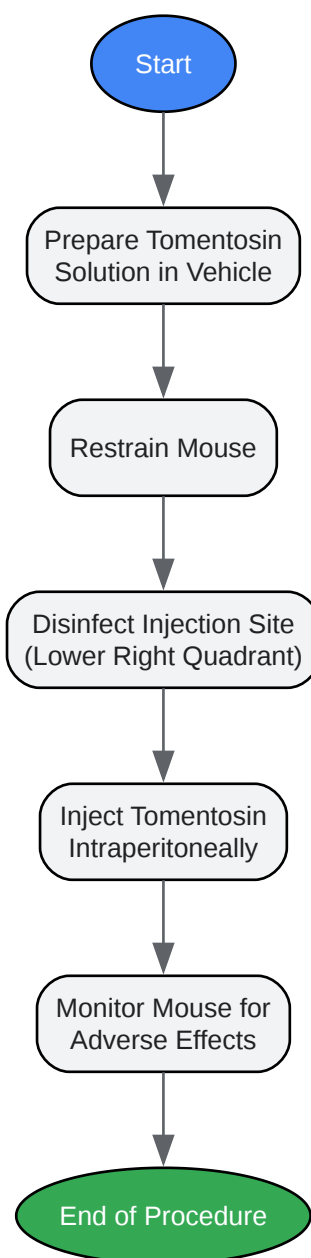
Signaling Pathway of Tomentosin's Anti-Cancer Effects



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Caption: Signaling pathways modulated by **Tomentosin** leading to its anti-cancer and anti-inflammatory effects.

Experimental Workflow for Intraperitoneal Injection of Tomentosin in Mice



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Caption: Step-by-step experimental workflow for the intraperitoneal injection of **Tomentosin** in mice.

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References

- 1. Tomentosin induces apoptosis in pancreatic cancer cells through increasing reactive oxygen species and decreasing mitochondrial membrane potential - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. storage.imrpress.com [storage.imrpress.com]
- 3. Intraperitoneal Injection of Tamoxifen for Inducible Cre-Driver Lines [jax.org]
- 4. uac.arizona.edu [uac.arizona.edu]
- 5. animalcare.ubc.ca [animalcare.ubc.ca]
- 6. Design, Synthesis, and Biological Evaluation of Novel Tomentosin Derivatives in NMDA-Induced Excitotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. A sesquiterpene lactone, tomentosin, as a novel anticancer agent: orchestrating apoptosis, autophagy, and ER stress in colorectal cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Anticancer and Anti-Inflammatory Effects of Tomentosin: Cellular and Molecular Mechanisms [mdpi.com]
- 9. mdpi.com [mdpi.com]
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